

Application Notes and Protocols for TCO-PEG24-acid in Protein Modification

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Compound of Interest

Compound Name: TCO-PEG24-acid

Cat. No.: B15544465

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Audience: Researchers, scientists, and drug development professionals.

Introduction

TCO-PEG24-acid is a versatile reagent for the modification of proteins, enabling their use in a wide range of applications, from drug delivery and diagnostics to advanced cell therapies. This molecule features a terminal carboxylic acid for covalent attachment to primary amines on proteins and a trans-cyclooctene (TCO) group for bioorthogonal "click" chemistry reactions with tetrazine-functionalized molecules. The inclusion of a 24-unit polyethylene glycol (PEG) spacer enhances solubility and reduces steric hindrance.

This document provides detailed protocols for the modification of proteins with **TCO-PEG24-acid** and their subsequent use in bioorthogonal ligation reactions.

Key Applications

- **Antibody-Drug Conjugates (ADCs):** Site-specific or lysine-based conjugation of cytotoxic drugs to antibodies for targeted cancer therapy.

- PROTACs (Proteolysis Targeting Chimeras): Synthesis of molecules that recruit E3 ubiquitin ligases to a target protein, leading to its degradation.[1]
- Pre-targeted Imaging and Radiotherapy: A two-step approach where a TCO-modified antibody is first administered and allowed to accumulate at the target site, followed by a smaller, fast-clearing tetrazine-labeled imaging agent or radiopharmaceutical.[2][3][4][5]
- Cellular Imaging and Tracking: Labeling of cell surface proteins for in vitro and in vivo visualization.
- Bioconjugation and Surface Modification: Immobilization of proteins on surfaces or conjugation to other biomolecules.[5]

Data Presentation

Table 1: Physicochemical Properties of TCO-PEG24-acid

Property	Value	Reference
Molecular Weight	1298.6 g/mol	[5]
Formula	C60H115NO28	[5]
Purity	>95%	[5]
Solubility	Water, DMF, DMSO	[5]
Storage	-20°C, desiccated	[5][6]

Table 2: Representative Reaction Parameters for Protein Modification

Parameter	Typical Range/Value	Notes
TCO-PEG24-acid Activation		
EDC:TCO-PEG24-acid Molar Ratio	2-5 fold excess	EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide) is used to activate the carboxylic acid.
NHS:TCO-PEG24-acid Molar Ratio	1.2-2 fold excess	NHS (N-hydroxysuccinimide) or its water-soluble analog, Sulfo-NHS, is used to create a more stable amine-reactive intermediate. [7] [8]
Activation Buffer	0.1 M MES, pH 5.5-6.0	MES (2-(N-morpholino)ethanesulfonic acid) is a non-amine, non-carboxylate buffer suitable for EDC/NHS chemistry. [7] [8]
Activation Time	15-30 minutes	At room temperature.
Protein Conjugation		
Activated TCO-Linker:Protein Ratio	1.5-10 fold molar excess	This ratio should be optimized to achieve the desired degree of labeling while preserving protein function. [8]
Conjugation Buffer	PBS, pH 7.4-8.5	Phosphate-buffered saline is a common choice. The pH is raised to facilitate the reaction with primary amines (lysine residues and N-terminus). [6] [7]
Reaction Time	2 hours at room temperature or overnight at 4°C	
Tetrazine Ligation		

TCO-Protein:Tetrazine-Molecule Ratio	1:1.5 to 1:5 molar ratio	An excess of the tetrazine-labeled molecule is often used to ensure complete reaction with the TCO-modified protein.
Reaction Buffer	PBS, pH 6.0-9.0	The reaction is efficient over a broad pH range.
Reaction Time	30 minutes to 2 hours	The reaction is very fast, with second-order rate constants that can exceed 100,000 $M^{-1}s^{-1}$. ^[1] The reaction progress can often be visually monitored by the disappearance of the characteristic color of the tetrazine.

Experimental Protocols

Protocol 1: Modification of an Antibody with TCO-PEG24-acid

This protocol describes the conjugation of **TCO-PEG24-acid** to primary amines (e.g., lysine residues) on an antibody using EDC/NHS chemistry.

Materials:

- Antibody of interest in a suitable buffer (e.g., PBS)
- **TCO-PEG24-acid**
- EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride)
- NHS (N-hydroxysuccinimide) or Sulfo-NHS
- Activation Buffer: 0.1 M MES, pH 5.5

- Conjugation Buffer: PBS, pH 7.4
- Quenching Solution: 1 M Tris-HCl, pH 8.0 or 1 M Glycine
- Anhydrous DMF or DMSO
- Desalting columns (e.g., Zeba™ Spin Desalting Columns)

Procedure:

- Antibody Preparation:
 - Buffer exchange the antibody into the Conjugation Buffer to a concentration of 1-5 mg/mL.
- Reagent Preparation:
 - Allow **TCO-PEG24-acid**, EDC, and NHS to equilibrate to room temperature before opening.
 - Prepare a stock solution of **TCO-PEG24-acid** (e.g., 10 mg/mL) in anhydrous DMF or DMSO.
 - Immediately before use, prepare fresh solutions of EDC and NHS in the Activation Buffer.
- Activation of **TCO-PEG24-acid**:
 - In a microcentrifuge tube, combine the desired amount of **TCO-PEG24-acid** stock solution with the Activation Buffer.
 - Add a 2 to 5-fold molar excess of EDC and a 1.2 to 2-fold molar excess of NHS relative to the **TCO-PEG24-acid**.
 - Vortex briefly to mix and incubate for 15-30 minutes at room temperature.[8]
- Conjugation to the Antibody:
 - Add the activated **TCO-PEG24-acid** solution to the antibody solution. A 1.5 to 10-fold molar excess of the activated linker to the antibody is a good starting point, but this should

be optimized.[8]

- Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C with gentle mixing.
- Quenching the Reaction:
 - Add the Quenching Solution to a final concentration of 20-50 mM to stop the reaction by consuming any unreacted NHS esters.
 - Incubate for 15-30 minutes at room temperature.[8]
- Purification of the TCO-modified Antibody:
 - Remove excess reagents and byproducts using a desalting column, exchanging the buffer to a suitable storage buffer (e.g., PBS).
- Characterization:
 - Determine the protein concentration using a BCA assay or by measuring absorbance at 280 nm.
 - Analyze the purified conjugate by SDS-PAGE to confirm conjugation.
 - Determine the degree of labeling (DOL) using MALDI-TOF mass spectrometry by comparing the molecular weight of the modified antibody to the unmodified antibody.[1]

Protocol 2: Bioorthogonal Ligation of a TCO-modified Protein with a Tetrazine-labeled Molecule

This protocol describes the "click" reaction between a TCO-modified protein and a tetrazine-functionalized molecule (e.g., a fluorescent dye, a drug, or a small molecule probe).

Materials:

- TCO-modified protein (from Protocol 1)
- Tetrazine-functionalized molecule of interest

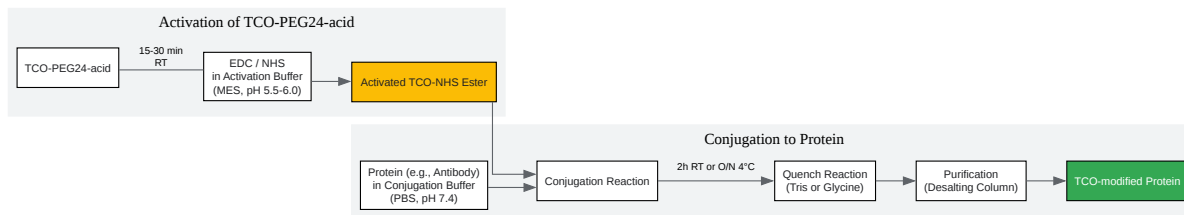
- Reaction Buffer: PBS, pH 7.4
- Compatible solvent for the tetrazine-labeled molecule (e.g., DMSO, water)

Procedure:

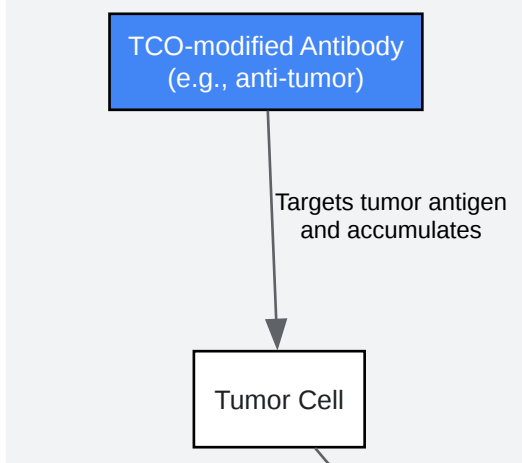
- Reactant Preparation:
 - Prepare the TCO-modified protein in the Reaction Buffer.
 - Dissolve the tetrazine-functionalized molecule in a compatible solvent to prepare a stock solution.
- Ligation Reaction:
 - Add the tetrazine-functionalized molecule to the TCO-modified protein solution. A molar excess of 1.5 to 5-fold of the tetrazine molecule is recommended.
 - Incubate the reaction mixture for 30 minutes to 2 hours at room temperature. The reaction progress can often be monitored by the disappearance of the characteristic pink/red color of the tetrazine.
- Purification (if necessary):
 - If the tetrazine-labeled molecule is small, excess reagent can be removed using a desalting column or dialysis.
- Analysis:
 - The final conjugate can be analyzed by methods appropriate for the attached molecule (e.g., fluorescence spectroscopy for a fluorescent dye, LC-MS for a drug conjugate).

Visualizations

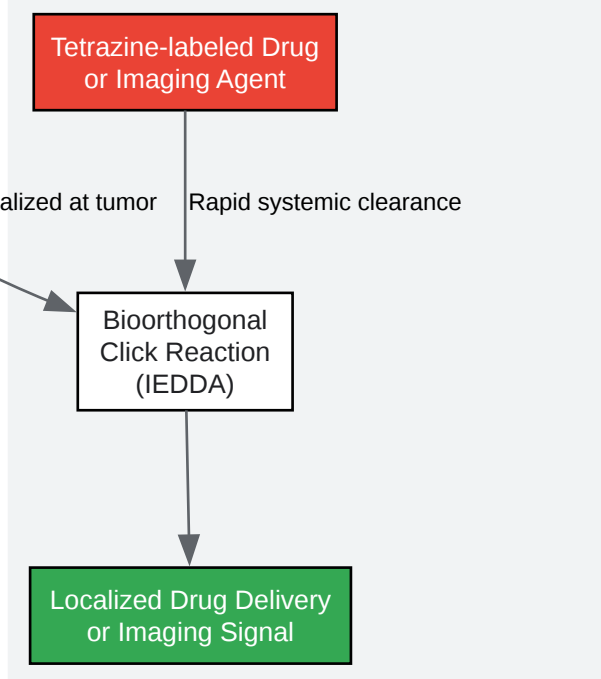
Experimental Workflow for Protein Modification with TCO-PEG24-acid

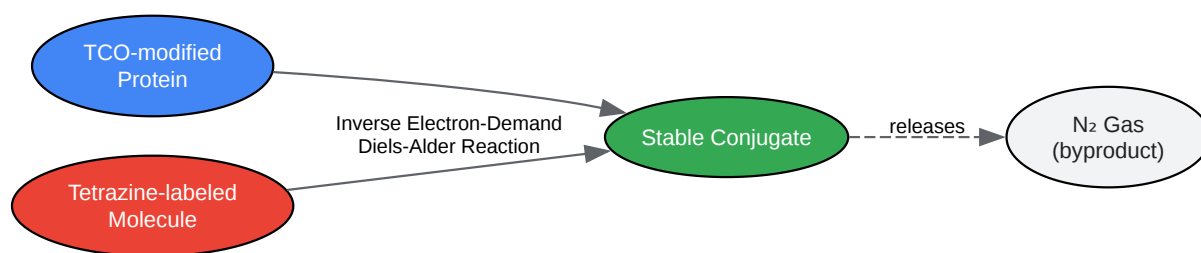


Step 1: Antibody Administration



Step 2: Tetrazine-Drug Administration





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